

Application Notes and Protocols for Ensorb™ Solvent Spill Containment

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Compound of Interest

Compound Name: Ensorb

Cat. No.: B1238914

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Introduction

Ensbob™ is a lightweight, inert, and highly porous inorganic absorbent material, identified as expanded perlite, a sodium potassium aluminum silicate.[1][2][3] It is designed for the rapid and efficient containment and cleanup of a wide variety of liquid spills, including organic solvents, oils, aqueous solutions, and other chemical liquids.[4][5][6][7] Its key characteristic is a high absorption capacity, reportedly 15 to 20 times that of traditional clay-based absorbents.[4][5][6][7] **Ensbob™** is chemically stable and non-reactive with most chemicals, with the critical exception of hydrofluoric acid, with which it can react to produce toxic gas.[1] This document provides detailed protocols for the use of **Ensbob™** in a laboratory setting for solvent spill containment, along with available performance data.

Product Specifications and Performance Data

While specific performance data for a range of solvents is not readily available in published literature, the general absorption capacity can be inferred from product specifications. The data presented below is compiled from manufacturer and supplier information.

Property	Value	Source
Composition	Sodium Potassium Aluminum Silicate (Expanded Perlite)	[1][2][3]
Appearance	White, odorless, lightweight aggregate/powder	[1]
Absorption Capacity (General)	A 1.5 cubic foot bag (15 lbs) absorbs approximately 9 gallons of liquid.	[8]
Relative Absorption Capacity	15 to 20 times the absorption capacity of clay-based products.	[4][5][6][7]
Chemical Compatibility	Absorbs animal, vegetable, mineral, petroleum, and chemical liquids.	[4][5][6][7]
Chemical Incompatibility	Hydrofluoric Acid (HF) - Reacts to form toxic tetrafluoride gas. DO NOT USE WITH HF.	[1]
Flammability	Non-flammable	[1]
Toxicity	Generally regarded as safe, but can cause minor respiratory and eye irritation.	[1]

Experimental Protocols

Protocol 1: Small Solvent Spill Containment and Cleanup (<1 Liter)

This protocol is intended for minor spills of common laboratory solvents (e.g., acetone, ethanol, isopropanol, hexane, ethyl acetate) on a benchtop or floor.

Materials:

- **Ensorb™** Super Absorbent

- Personal Protective Equipment (PPE): safety goggles, chemical-resistant gloves (nitrile or other appropriate material for the spilled solvent), lab coat
- Scoop or dustpan and brush (non-sparking for flammable solvents)
- Sealable waste disposal bag or container
- Hazardous waste labels

Procedure:

- Assess the Situation: Immediately alert others in the vicinity of the spill. Ensure proper ventilation. If the solvent is highly volatile or toxic, evacuate the immediate area.
- Don PPE: Put on safety goggles, gloves, and a lab coat.
- Contain the Spill: Working from the outside in, apply a sufficient amount of **Ensorb**™ to completely cover the spill and form a dike to prevent it from spreading.
- Absorb the Solvent: Allow **Ensorb**™ to absorb the liquid. The material will encapsulate the liquid, turning it into a solid or semi-solid.[5][6][9]
- Mix if Necessary: For more viscous liquids, gently mix the **Ensorb**™ into the spill with a scoop to ensure complete absorption.
- Collect the Waste: Once the solvent is fully absorbed and the mixture appears dry, use a scoop or dustpan and brush to collect the solid waste.[1]
- Dispose of Waste: Place the collected material into a sealable, chemically compatible waste bag or container.
- Label and Store for Disposal: Securely seal the container and affix a hazardous waste label, clearly identifying the contents (**Ensorb**™ and the absorbed solvent). Store in a designated hazardous waste collection area for proper disposal according to your institution's guidelines. The disposal method must comply with the regulations for the absorbed liquid.[1]
- Decontaminate the Area: Wipe down the spill surface with an appropriate cleaning agent and paper towels. Dispose of the cleaning materials as hazardous waste.

- Restock Supplies: Replenish the spill kit with the used items.

Protocol 2: Large Solvent Spill Containment and Cleanup (>1 Liter)

For larger spills, the primary focus is on containment and preventing the spread of the liquid.

Materials:

- Bulk container of **Ensorb™** Super Absorbent
- Appropriate PPE (including respiratory protection if the solvent is volatile or toxic)
- Non-sparking shovel or scoop
- Large, sealable hazardous waste drums or containers
- Hazardous waste labels

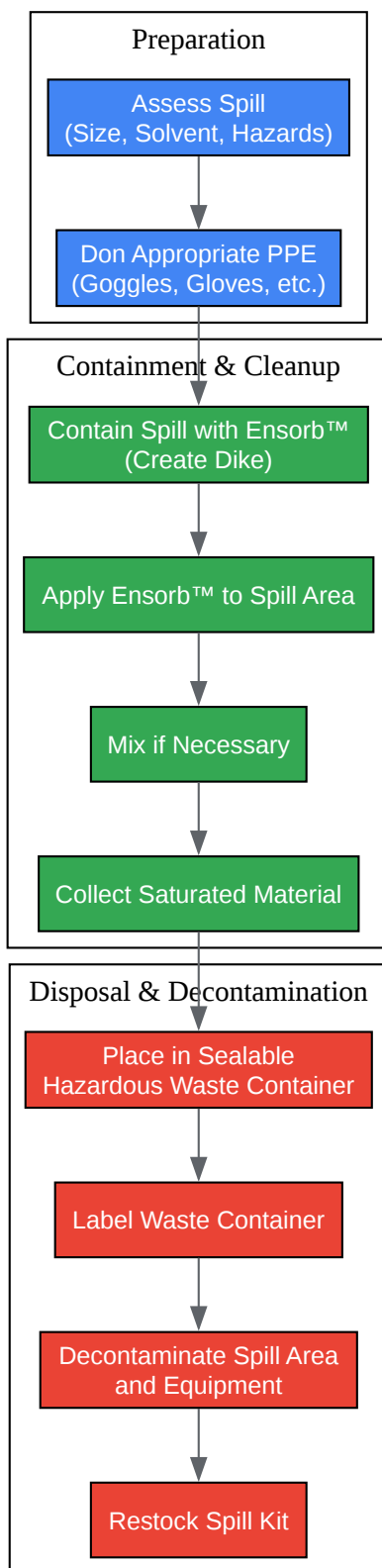
Procedure:

- Evacuate and Alert: Evacuate all non-essential personnel from the area and alert your institution's safety officer or emergency response team.
- Control Ignition Sources: If the solvent is flammable, eliminate all potential ignition sources in the area.
- Ventilate the Area: If it is safe to do so, increase ventilation to the area.
- Don Enhanced PPE: Wear appropriate PPE, which may include a respirator depending on the nature of the spilled solvent.
- Contain the Spill: Quickly create a dike around the perimeter of the spill using a large volume of **Ensorb™** to prevent it from spreading further or entering drains.
- Apply Absorbent: Once the spill is contained, apply more **Ensorb™** to the entire spill area, working from the edges toward the center.

- Allow for Absorption: Allow sufficient time for the **Ensorb™** to absorb the liquid. For large volumes, this may take several minutes.
- Collect the Waste: Using a non-sparking shovel or scoop, carefully collect the saturated **Ensorb™**.
- Dispose of Waste: Transfer the waste into a large, sealable hazardous waste drum.
- Label and Arrange for Disposal: Securely seal and label the drum with the contents and arrange for its collection by your institution's hazardous waste management service.
- Decontaminate: Decontaminate the affected area and all equipment used in the cleanup process.

Visualizations

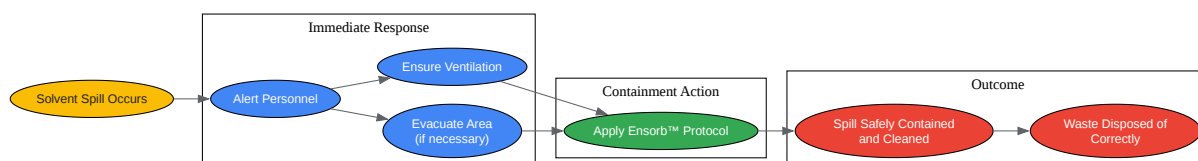
Experimental Workflow for Solvent Spill Containment



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Caption: Workflow for solvent spill containment using **Ensob™**.

Logical Relationships in Spill Response



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Caption: Logical steps in responding to a laboratory solvent spill.

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